

Application Notes and Protocols: Lactose Octaacetate as a Pharmaceutical Excipient

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565669*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the properties and potential uses of **lactose octaacetate** as a pharmaceutical excipient. Detailed protocols for its synthesis, characterization, and evaluation for drug compatibility are also included to facilitate its application in pharmaceutical research and development.

Introduction

Lactose octaacetate is a fully acetylated derivative of lactose, a disaccharide composed of galactose and glucose. While lactose itself is a widely used excipient, its acetylated form, **lactose octaacetate**, possesses distinct physicochemical properties that may offer unique functionalities in pharmaceutical formulations.[1][2] It is described as a white to faint yellow crystalline powder and is known to have a slightly bitter taste.[1] This bitterness is a characteristic feature of many sugar acetates, where the sweet taste of the parent sugar is altered upon acetylation.[1]

Its potential applications in the pharmaceutical industry include use as a tablet and capsule diluent, a coating material, and a pharmaceutical adjuvant to potentially enhance drug solubility and bioavailability.[3] Furthermore, its inherent bitterness lends itself to applications as a taste-

aversive agent or denaturant in certain formulations. This document outlines its known properties, potential applications, and protocols for its evaluation.

Physicochemical Properties

A thorough understanding of the physicochemical properties of an excipient is crucial for its effective application in formulation development. The key properties of **lactose octaacetate** are summarized below.

General Properties

Property	Value	Reference
Synonyms	β-Octaacetyllactose, 4-O-(2,3,4,6-Tetra-O-acetyl-β-D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose	
CAS Number	6291-42-5	
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	
Molecular Weight	678.59 g/mol	
Appearance	White to off-white or light yellow crystalline powder	[1]
Taste	Slightly bitter	[1]
Melting Point	89-91.5 °C (Microwave synthesis); 140-144 °C	[1]
Purity	>95.0% (HPLC)	

Table 1: General Physicochemical Properties of **Lactose Octaacetate**.

Solubility

The solubility of **lactose octaacetate** in various solvents is a critical parameter for its use in wet granulation, coating, and liquid formulations.

Solvent	Solubility	Reference
DMSO	100 mg/mL (147.36 mM) with ultrasonic assistance	[1]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 5 mg/mL (7.37 mM)	[1]
10% DMSO / 90% Corn Oil	≥ 5 mg/mL (7.37 mM)	[1]

Table 2: Solubility of **Lactose Octaacetate** in Common Pharmaceutical Solvents.

Absorption Properties

The absorption characteristics of **lactose octaacetate** in different solvents have been investigated and are detailed in the table below. This information is particularly useful for analytical method development.[1]

Solvent	Polarity Index	λ_{\max} (nm)	Molar Absorptivity (ϵ , $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Reference
Methanol	5.1	209	0.5670	[1]
Ethanol	4.3	210	0.5684	[1]
Acetonitrile	5.8	213 (shoulder at 221)	0.5732	[1]
1,4-Dioxane	4.8	245	0.6124	[1]
N,N-Dimethylformamide (DMF)	6.4	266	0.6408	[1]
Dimethyl sulfoxide (DMSO)	7.2	259	0.6288	[1]

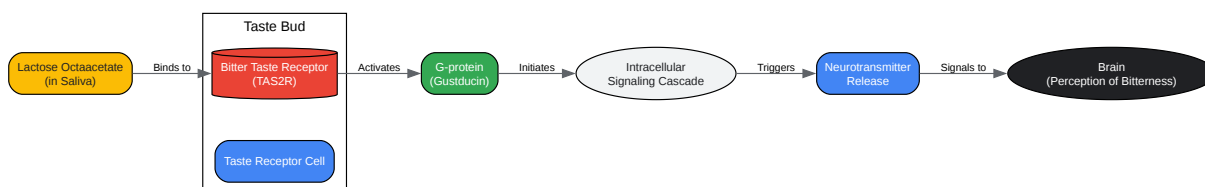
Table 3: Absorption Properties of **Lactose Octaacetate** in Various Solvents.[1]

Pharmaceutical Applications

Lactose octaacetate's unique properties suggest its utility in several pharmaceutical applications.

Taste Aversive Agent / Denaturant

Sucrose octaacetate is a well-known bitter substance used as an aversive agent and in taste research.[4] **Lactose octaacetate** also possesses a bitter taste and can be used in applications where a bitter taste is desired, such as in denaturing alcohol-based formulations or in research settings to study bitter taste perception.[1][2] The interaction of bitter compounds with taste receptors is a complex process involving a family of G-protein-coupled receptors known as TAS2Rs.[5][6] While the specific TAS2Rs that **lactose octaacetate** interacts with have not been fully elucidated, it is hypothesized to act as an agonist at one or more of these receptors.



[Click to download full resolution via product page](#)

A hypothesized signaling pathway for bitter taste perception of **lactose octaacetate**.

Tablet Coating and as a Diluent

Lactose octaacetate has been proposed as a coating material for tablets and capsules, providing a protective barrier that could enhance stability and potentially control the release of active pharmaceutical ingredients (APIs).[1] As a diluent in tablets and capsules, it may contribute to drug stability and efficient delivery.[3]

Potential as a Plasticizer in Film Coatings

Plasticizers are essential components of many polymeric film coatings, such as those based on ethylcellulose, used for controlled-release formulations.[7][8] They function by reducing the glass transition temperature of the polymer, thereby improving the flexibility and integrity of the film. While there is limited direct evidence for **lactose octaacetate** as a plasticizer for pharmaceutical coatings, its molecular structure suggests it could potentially fulfill this role. Further research is warranted to quantify its plasticizing efficiency and its impact on drug release from coated dosage forms.

Experimental Protocols

Microwave-Assisted Synthesis of Lactose Octaacetate

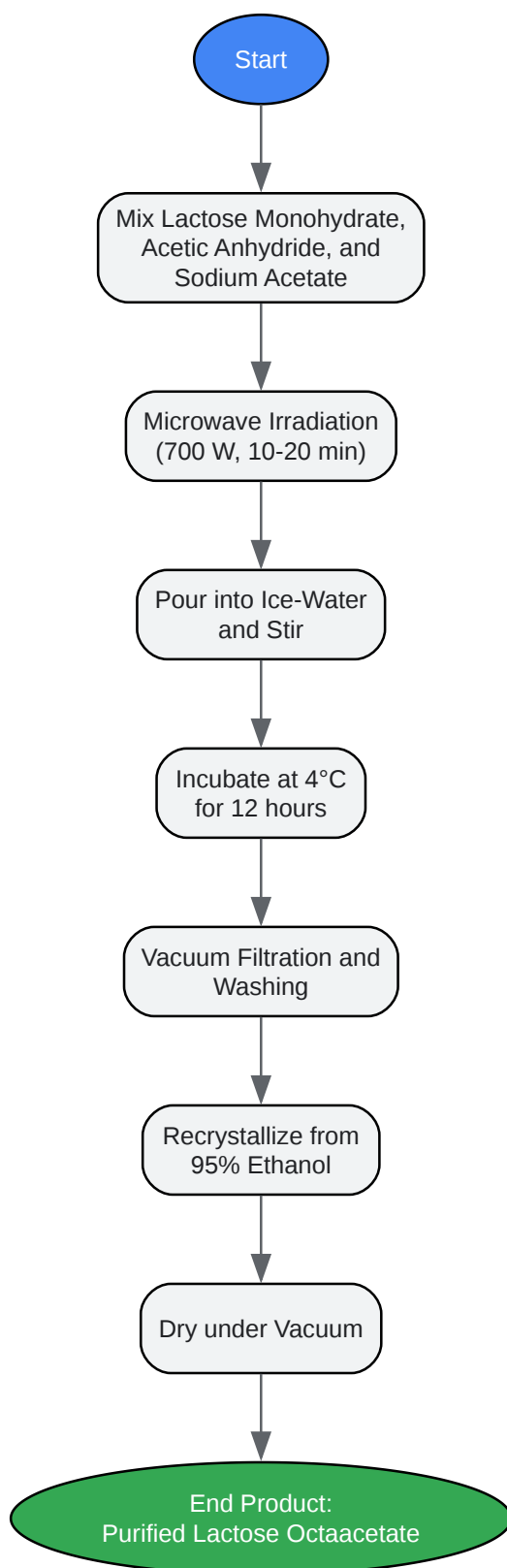
This protocol is adapted from a "green" synthesis method that utilizes microwave irradiation, reducing reaction time and avoiding the use of hazardous solvents.[1][2]

Materials:

- D-(+)-Lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- 95% (v/v) Ethanol
- Distilled water
- Microwave reactor

Procedure:

- In a round-bottom flask suitable for microwave synthesis, mix 10.0 g of D-(+)-lactose monohydrate with 30 cm³ of acetic anhydride and 3.0 g of anhydrous sodium acetate.
- Place the flask in the microwave reactor and irradiate at 700 W for 10-20 minutes.
- After the reaction is complete, pour the mixture into 200 cm³ of an ice-water mixture and stir.
- Allow the mixture to stand at 4°C for 12 hours to facilitate the precipitation of **lactose octaacetate** as a white solid.
- Filter the precipitate under vacuum and wash with distilled water.
- Purify the crude product by recrystallization from 95% ethanol.
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.



[Click to download full resolution via product page](#)

Workflow for the microwave-assisted synthesis of **lactose octaacetate**.

Characterization of Lactose Octaacetate

4.2.1 Determination of Degree of Substitution (DS): The degree of acetylation can be determined by titration.[1]

- Weigh 0.5 g of **lactose octaacetate** into a 100 mL flask.
- Add 30 mL of 75% v/v ethanol and stir for 15 minutes.
- Add 25 mL of 0.5 M KOH and stir for 2 hours.
- Back-titrate the excess alkali with 0.5 M HCl using phenolphthalein as an indicator.
- A blank titration should be performed for calculation.

4.2.2 Thin-Layer Chromatography (TLC): TLC can be used for qualitative analysis.[1]

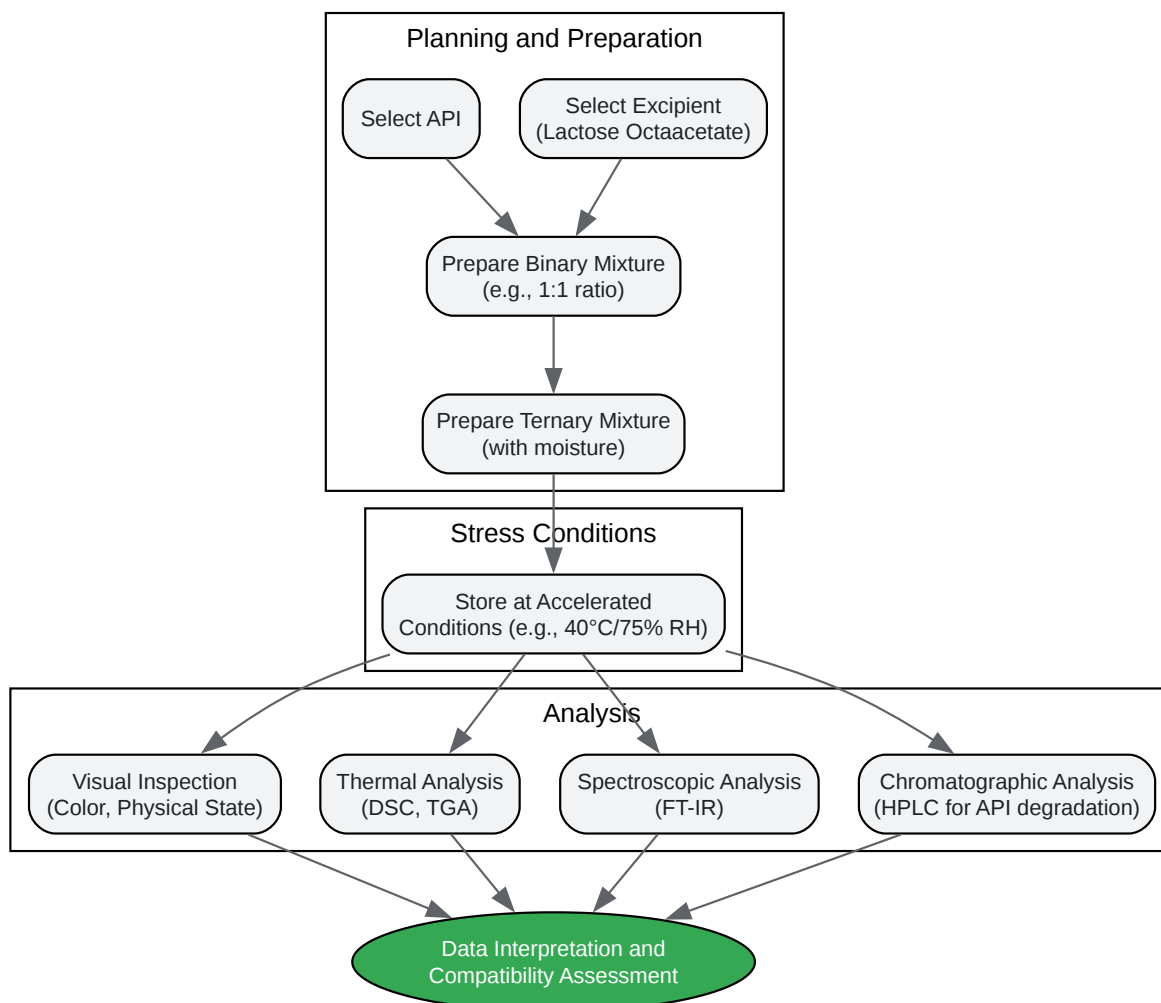
- Mobile Phase: Ethyl acetate/methanol/water (17:2:1 v/v/v)
- Stationary Phase: Silica gel plates
- Detection: 10% H₂SO₄ followed by heating

4.2.3 Spectroscopic Analysis:

- UV Spectroscopy: Prepare a 1 mg/mL solution of **lactose octaacetate** in the desired solvent and record the UV spectrum.[1]
- FT-IR and NMR Spectroscopy: These techniques can be used to elucidate the structure and confirm the identity of the synthesized product.[1]

Drug-Excipient Compatibility Studies

A general workflow for assessing the compatibility of **lactose octaacetate** with an API is outlined below. This is a critical step in pre-formulation studies.



[Click to download full resolution via product page](#)

A general workflow for drug-excipient compatibility studies.

Safety and Toxicology

Limited specific toxicological data for **lactose octaacetate** as a pharmaceutical excipient is publicly available. However, a study on its biological activities demonstrated low cytotoxicity against Madin-Darby bovine kidney (MDBK) cells, human epithelial type 2 (HEp-2) cells, and Madin-Darby canine kidney (MDCK) cells.[1] Safety assessments of other saccharide esters in cosmetics suggest that they are generally safe for use, but direct extrapolation to

pharmaceutical use requires further investigation.[9][10] As with any new excipient, a thorough toxicological evaluation is necessary to establish its safety profile for pharmaceutical applications. A safety data sheet for **lactose octaacetate** indicates that the toxicological properties have not been fully investigated.[11]

Conclusion

Lactose octaacetate is a versatile molecule with a range of physicochemical properties that make it a promising candidate for various applications in pharmaceutical formulations. Its bitter taste, solubility profile, and potential as a coating agent and plasticizer warrant further investigation. The protocols provided herein offer a starting point for researchers to synthesize, characterize, and evaluate **lactose octaacetate** for their specific formulation needs. As with all excipients, comprehensive compatibility and safety studies are essential before its inclusion in a final drug product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. biointerfaceresearch.com](http://biointerfaceresearch.com) [biointerfaceresearch.com]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. beta-D-Glucopyranose, 4-O-\(2,3,4,6-tetra-O-acetyl-alpha-D-glucopyranosyl\)-, tetraacetate | C28H38O19 | CID 140906 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/beta-D-Glucopyranose-4-O-(2-3-4-6-tetra-O-acetyl-alpha-D-glucopyranosyl)-tetraacetate) [pubchem.ncbi.nlm.nih.gov]
- [4. Influence of experience on response to bitter taste - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [5. jneurosci.org](http://jneurosci.org) [jneurosci.org]
- [6. researchgate.net](http://researchgate.net) [researchgate.net]
- [7. Influence of pH and plasticizers on drug release from ethylcellulose pseudolatex coated pellets - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [8. pharmtech.com](http://pharmtech.com) [pharmtech.com]
- [9. cir-safety.org](http://cir-safety.org) [cir-safety.org]

- [10. cir-safety.org \[cir-safety.org\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Lactose Octaacetate as a Pharmaceutical Excipient]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15565669/docs#application-notes-and-protocols-lactose-octaacetate-as-a-pharmaceutical-excipient>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)